

# Comprehensive Safety and Handling Guide for Diethylamine Salicylate

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## Compound of Interest

Compound Name: Diethylamine salicylate

Cat. No.: B109921

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Diethylamine salicylate**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **Diethylamine salicylate**
- CAS Number: 4419-92-5
- Molecular Formula: C<sub>11</sub>H<sub>17</sub>NO<sub>3</sub>[1]
- Molecular Weight: 211.26 g/mol [1]

## Hazard Identification and Classification

**Diethylamine salicylate** is classified with the following hazards:

- Harmful if swallowed[1]
- Causes skin irritation[1][2]
- Causes serious eye irritation[1][2][3]

- Harmful if inhaled[1][2]
- May cause respiratory irritation[1][3]

Signal Word: Warning[2][3]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[2][3]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety when handling **Diethylamine salicylate**.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [4] A full face shield may also be necessary.[5]	Protects against splashes and dust that can cause serious eye irritation.[1][2][3]
Skin Protection	Chemical-resistant gloves (e.g., elbow-length PVC gloves).[5] Fire/flame resistant and impervious clothing.[4] A PVC apron is also recommended.[5]	Prevents skin irritation and potential absorption.[1][2] Contaminated clothing should be removed immediately and washed before reuse.[2][3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required.[3] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[4]	Protects against inhalation of harmful dust, mists, or vapors that can cause respiratory irritation.[1][3]
Footwear	Non-sparking safety footwear. [5]	Recommended for large-scale or continuous use to prevent static electricity.[5]

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Diethylamine salicylate** is crucial for minimizing exposure and ensuring a safe experimental workflow.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3][6]

- Ground all metal parts of equipment to prevent static electricity discharge.[6]
- Use non-sparking tools.[4][7]

## 2. Donning PPE:

- Follow the proper sequence for donning PPE: clothing, respirator, safety goggles, and then gloves.

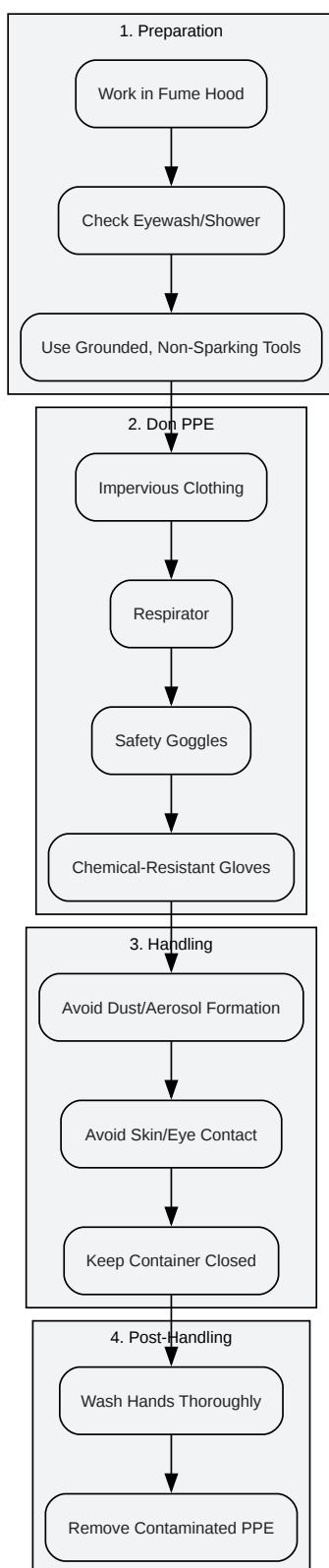
## 3. Handling the Chemical:

- Avoid the formation of dust and aerosols.[4][7]
- Avoid contact with skin, eyes, and clothing.[3][4]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[2]
- Keep the container tightly closed when not in use.[3][7]

## 4. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.[6]
- Remove contaminated clothing carefully to avoid skin contact.[5]

## Experimental Workflow for Handling **Diethylamine Salicylate**



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Caption: Workflow for safely handling **Diethylamine salicylate**.

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

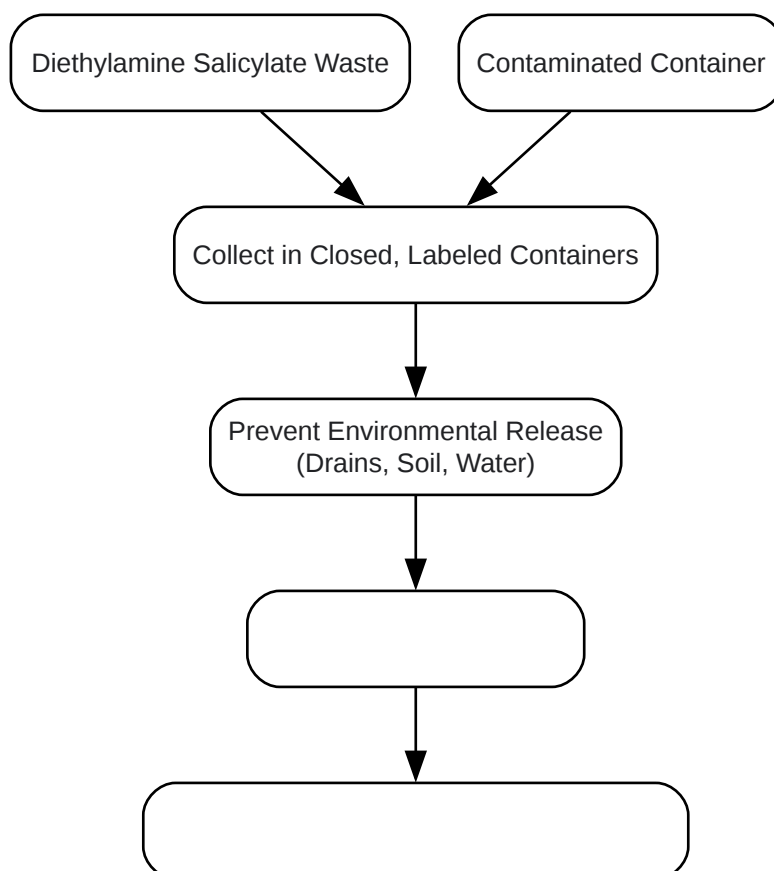
Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[2][3]
Skin Contact	Take off immediately all contaminated clothing. [6] Wash the affected area with plenty of soap and water for at least 15 minutes.[3] Seek medical attention if irritation persists.[2]
Inhalation	Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[2] [3] If breathing is irregular or has stopped, administer artificial respiration.[3] Call a physician or Poison Control Center immediately. [4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[4][6] Never give anything by mouth to an unconscious person.[4] Call a doctor or Poison Control Center immediately.[4]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[4] Wear a self-contained breathing apparatus and chemical protective clothing.[3]
Accidental Release	Evacuate personnel to a safe area.[4] Avoid dust formation and breathing vapors.[4] Collect the spillage in suitable, closed containers for disposal.[3][4] Use spark-proof tools and explosion-proof equipment.[4]

## Disposal Plan

Proper disposal of **Diethylamine salicylate** and its containers is essential to prevent environmental contamination.

- **Waste Disposal:** Dispose of contents and containers in accordance with local, regional, national, and international regulations.[2][3] The chemical should be collected and arranged for disposal in suitable and closed containers.[4]
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so.[4] Do not let the chemical enter drains, soil, or surface water.[3][4] Discharge into the environment must be avoided.[4] All wastewater should be collected and treated via a wastewater treatment plant.[3]
- **Container Disposal:** Handle uncleaned containers as you would the product itself.[8] Do not cut, drill, grind, or weld on or near containers as they may contain explosive vapors.[5]

Logical Relationship for Disposal



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Caption: Disposal plan for **Diethylamine salicylate**.

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